

# The Biological Activity of Saussureamine C: A Technical Overview

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For Researchers, Scientists, and Drug Development Professionals

**Saussureamine C**, a sesquiterpene lactone adduct isolated from the roots of Saussurea lappa, has emerged as a molecule of interest for its potential therapeutic applications. This technical guide provides a comprehensive analysis of the currently available scientific data on the biological activities of **Saussureamine C**, with a focus on its anti-ulcer effects. The information is presented to cater to researchers, scientists, and professionals involved in drug development.

## **Core Biological Activity: Gastroprotection**

The primary and most substantiated biological activity of **Saussureamine C** is its gastroprotective effect. Research has demonstrated its efficacy in animal models of gastric lesions.

### **Quantitative Data on Anti-Ulcer Activity**

**Saussureamine C** has shown a significant protective effect against gastric mucosal lesions induced by chemical irritants. The available quantitative data from preclinical studies is summarized below.



Compound	Model	Dose	Inhibition of Gastric Lesions (%)	Species	Reference
Saussureami ne C	HCI/Ethanol- Induced Lesions	5 mg/kg	Dose- dependent	Rat	[1]
Saussureami ne C	HCI/Ethanol- Induced Lesions	10 mg/kg	Dose- dependent	Rat	[1]

Note: The precise percentage of inhibition at each dose for **Saussureamine C** is not detailed in the available literature, which only indicates a dose-dependent effect for Saussureamines A, B, and C collectively.[1]

# Experimental Protocol: HCI/Ethanol-Induced Gastric Ulcer Model

The following is a generalized experimental protocol for inducing gastric ulcers with HCl/ethanol in rats, based on standard laboratory practices. The specific details of the original experiment on **Saussureamine C** are not fully available in the cited literature.[2][3]

Objective: To evaluate the gastroprotective effect of a test compound against HCl/ethanol-induced gastric mucosal damage in rats.

Animals: Male Wistar rats (180-220g) are typically used. Animals are fasted for 24 hours before the experiment but allowed free access to water.

#### Procedure:

- Dosing: Animals are divided into several groups:
  - Vehicle control group (e.g., saline or 1% Tween 80).
  - Positive control group (e.g., Omeprazole, 20 mg/kg).

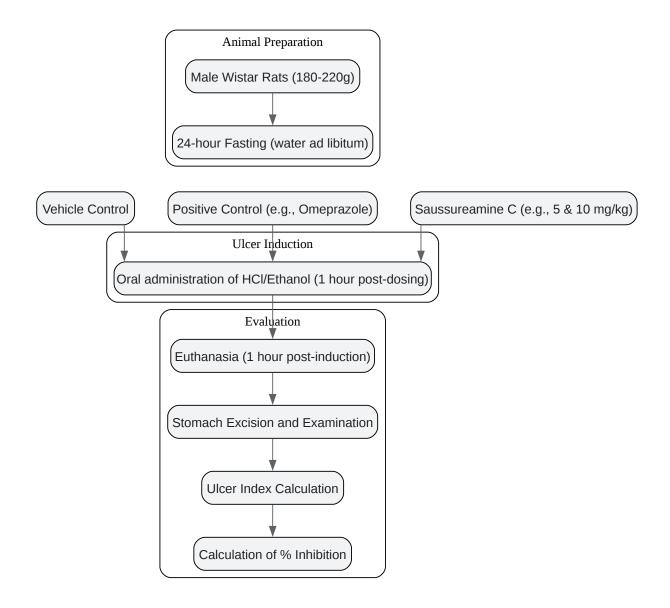




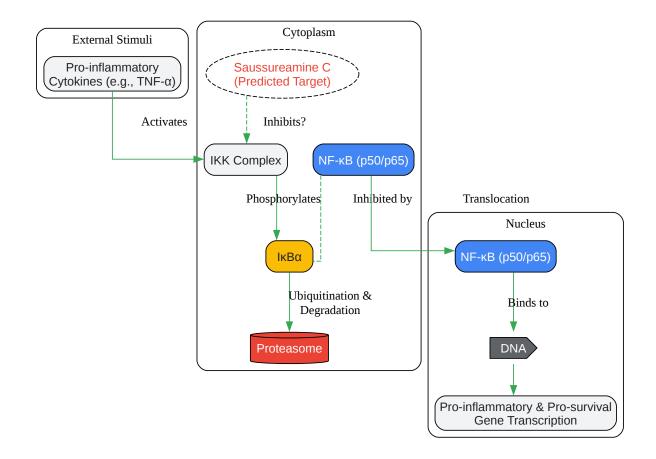


- Test groups (Saussureamine C administered orally at various doses, e.g., 5 and 10 mg/kg).
- Ulcer Induction: One hour after the administration of the test compound or controls, all animals except for a sham control group are orally administered with 1 mL of an ulcerogenic solution (e.g., 60% ethanol in 150 mM HCl).
- Evaluation: One hour after the administration of the ulcerogenic solution, the animals are euthanized. The stomachs are removed, opened along the greater curvature, and washed with saline.
- Lesion Assessment: The gastric mucosa is examined for lesions. The ulcer index can be
  calculated by measuring the length and number of lesions. The percentage of inhibition of
  ulcer formation by the test compound is calculated relative to the vehicle control group.

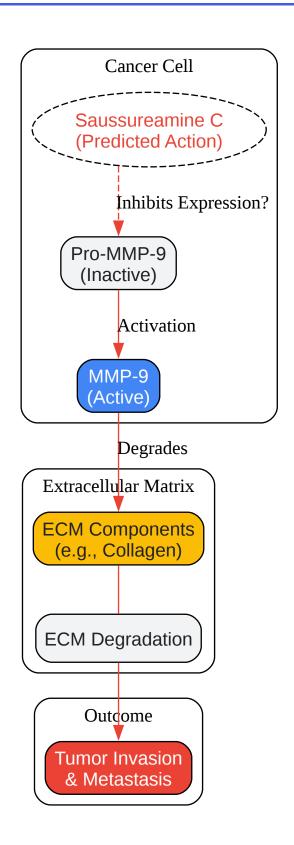












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